

N,N-Diethylcyclohexanemethanamine chemical structure and formula

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (Cyclohexylmethyl)diethylamine

CAS No.: 90150-05-3

Cat. No.: B1625078

[Get Quote](#)

Technical Guide: N,N-Diethylcyclohexanemethanamine

CAS Registry Number: 90150-05-3 IUPAC Name: N-(Cyclohexylmethyl)-N-ethylethanamine

Chemical Identity & Structural Analysis

N,N-Diethylcyclohexanemethanamine is a tertiary amine featuring a cyclohexane ring connected to a diethylamino group via a methylene (

) bridge. Unlike its analog N,N-diethylcyclohexylamine, the insertion of the methylene spacer significantly alters its steric profile and nucleophilicity.

Physicochemical Properties[1]

Property	Value / Description
Molecular Formula	
Molecular Weight	169.31 g/mol
Appearance	Colorless to pale yellow liquid
Predicted Boiling Point	~205–210 °C (at 760 mmHg)
Solubility	Soluble in organic solvents (DCM, EtOH, Toluene); sparingly soluble in water.
Basicity (pKa)	Est. 10.2 – 10.5 (Typical for hindered tertiary amines)
Refractive Index	~

Structural Conformation & Sterics

The molecule adopts a dominant chair conformation for the cyclohexane ring. The methylene bridge (

) acts as a flexible linker, decoupling the bulky diethylamino group from the rigid cyclohexane ring.

- **Steric Relief:** Compared to N,N-diethylcyclohexylamine (where nitrogen is directly bound to the ring), the methylene spacer reduces 1,3-diaxial interactions, making the nitrogen lone pair more accessible for nucleophilic attack or coordination.
- **Lipophilicity:** The cyclohexyl and ethyl groups impart significant lipophilic character (), facilitating transport across lipid membranes or solubility in non-polar reaction media.

Synthesis Protocols

Two primary routes are recommended for high-purity synthesis: Reductive Amination (Green Chemistry/Industrial) and Amide Reduction (Laboratory Standard).

Route A: Reductive Amination (Preferred)

This pathway minimizes waste and avoids harsh reducing agents like

.

Reagents: Cyclohexanecarbaldehyde, Diethylamine, Sodium Triacetoxyborohydride (

).

Mechanism:

- Iminium Formation: Nucleophilic attack of diethylamine on the aldehyde carbonyl forms an unstable iminium ion.
- Reduction: Selective hydride transfer from STAB reduces the iminium species to the tertiary amine.

Step-by-Step Protocol:

- Setup: Charge a flame-dried RBF with Cyclohexanecarbaldehyde (1.0 eq) and DCM (0.2 M).
- Amine Addition: Add Diethylamine (1.1 eq) and Acetic Acid (1.0 eq) to catalyze imine formation. Stir at RT for 30 min.
- Reduction: Cool to 0°C. Add

(1.4 eq) portion-wise.
- Quench: After 12h, quench with sat.

.
- Workup: Extract with DCM (

), dry over

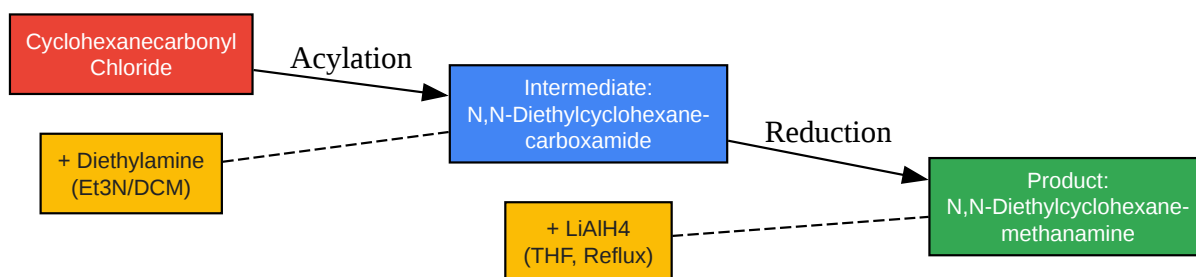
, and concentrate.
- Purification: Distillation under reduced pressure.

Route B: Acylation-Reduction (Rigorous)

Ideal for generating isotopically labeled variants or when aldehyde stability is a concern.

Reagents: Cyclohexanecarbonyl chloride, Diethylamine,

Workflow Visualization (DOT):



[Click to download full resolution via product page](#)

Figure 1: Two-step synthesis via amide intermediate.

Applications & Reactivity

Chemical Intermediate

This compound serves as a versatile building block in organic synthesis:

- Quaternization: Reacts with alkyl halides (e.g., MeI, Benzyl bromide) to form quaternary ammonium salts used as Phase Transfer Catalysts (PTCs).
- Ligand Synthesis: The nitrogen lone pair can coordinate with transition metals (Pd, Cu) for cross-coupling reactions, particularly where a bulky, electron-rich amine is required.

Industrial Uses[2]

- Curing Agent: Used in epoxy resin formulations where the cyclohexyl group improves thermal stability and the tertiary amine accelerates the cure.
- Pigment Dispersant: Patents indicate its utility in stabilizing organic pigment dispersions in non-aqueous media, preventing re-agglomeration via steric stabilization [1].

Safety & Handling (SDS Summary)

Hazard Classification (GHS):

- H314: Causes severe skin burns and eye damage (Corrosive).[1]
- H302: Harmful if swallowed.[1]
- H227: Combustible liquid.

Handling Protocol:

- PPE: Neoprene gloves, chemical splash goggles, and face shield are mandatory.
- Storage: Store under inert atmosphere (Nitrogen/Argon) to prevent oxidation (N-oxide formation) and carbonate formation from atmospheric .
- Spill Control: Neutralize spills with weak acid (e.g., dilute acetic acid) before absorption with vermiculite.

References

- ChemicalBook & ChemSrc Databases. (2025). N-(cyclohexylmethyl)-N-ethylethanamine (CAS 90150-05-3) Physicochemical Properties. Retrieved from
- Abdel-Magid, A. F., et al. (1996). Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride. *Journal of Organic Chemistry*, 61(11), 3849-3862. (Standard protocol reference for Route A).
- U.S. Patent 6,123,763. (2000). Pigment dispersing agent and pigment composition containing the same. (Cites N,N-diethylaminomethylcyclohexane derivatives as dispersants). Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. tcichemicals.com](https://www.tcichemicals.com) [tcichemicals.com]
- To cite this document: BenchChem. [N,N-Diethylcyclohexanemethanamine chemical structure and formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1625078/docs#n-n-diethylcyclohexanemethanamine-chemical-structure-and-formula\]](https://www.benchchem.com/product/b1625078/docs#n-n-diethylcyclohexanemethanamine-chemical-structure-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

